

# A Comparative Analysis of Methyl Cedryl Ketone and Other Woody Odorants

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Methyl Cedryl Ketone*

Cat. No.: *B15599395*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance and characteristics of **Methyl Cedryl Ketone** (MCK) against other prominent woody odorants used in fragrance and research applications. The information presented is supported by available experimental data to facilitate informed decisions in formulation and development.

## Data Presentation: Quantitative Comparison of Woody Odorants

The following table summarizes key quantitative data for **Methyl Cedryl Ketone** and a selection of other significant woody odorants. These parameters are crucial for predicting and understanding the behavior of these molecules in various applications.

Odorant	CAS Number	Molecular Weight (g/mol)	Vapor Pressure (mmHg @ 23-25°C)	Odor Threshold (ng/L air)	Substantivity (hours on blotter)	Odor Profile
Methyl Cedryl Ketone (Vertofix)	32388-55-9	246.39	~0.000084 -	Not specified, described as "High" [1][2][3][4]	> 48 hours, up to 400 hours [5][6]	Dry, woody, amber, with leathery, musky, and cedar notes. [4][6]
Iso E Super®	54464-57-2	234.38	~0.0015 - 0.001735 [5][7]	Very low (for key isomer) [8]	> 48 hours, up to 172 hours [5][9][10]	Smooth, woody, amber, with a "velvet-like" sensation; enhances other notes. [5][11]
Cedryl Acetate	77-54-3	264.41	~0.000489 - 0.0022 [12][13][14]	14,803 [13]	~400 hours [12][15]	Light cedar, vetiver, sweet, dry, and balsamic with a powdery, leathery nuance. [12][15]
Vetiveryl Acetate	62563-80-8	262.39	~0.000120 [16]	Not specified	Not specified	Woody, warm, spicy, and

smooth  
vetiver  
character  
without  
harsh or  
smoky  
notes.[\[16\]](#)  
[\[17\]](#)

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$\alpha$ -Santalol	115-71-9	220.35	~0.000118 <a href="#">[18]</a>	Not specified	Not specified	Sweet, woody, characteris tic of sandalwoo d. <a href="#">[18]</a> <a href="#">[19]</a>
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## Experimental Protocols

Detailed methodologies for key experiments cited in the evaluation of woody odorants are provided below. These protocols are fundamental for researchers aiming to replicate or build upon existing data.

### Gas Chromatography-Olfactometry (GC-O)

**Objective:** To separate and identify the individual volatile compounds in a fragrance mixture and determine their respective odor characteristics.

**Methodology:**

- **Sample Preparation:** The woody odorant or fragrance blend is diluted in an appropriate solvent (e.g., ethanol) to a suitable concentration.
- **Injection:** A small volume of the prepared sample is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. The column's stationary phase separates the compounds based on their volatility and chemical properties.

- Detection and Olfactory Evaluation: As the separated compounds elute from the column, the effluent is split. One portion goes to a chemical detector (e.g., a mass spectrometer for identification), and the other portion is directed to a sniffing port.
- Data Recording: A trained sensory panelist or researcher sniffs the effluent at the sniffing port and records the perceived odor, its intensity, and its duration. This data is correlated with the chemical identification from the detector.

## Sensory Evaluation of Odor Intensity and Substantivity

Objective: To quantify the perceived intensity of an odorant over time, determining its longevity or substantivity.

Methodology:

- Sample Application: A standardized amount of the odorant, diluted in a solvent, is applied to a neutral substrate, typically a fragrance blotter (smelling strip).
- Panelist Selection: A panel of trained and screened sensory assessors is used for the evaluation to ensure consistency and reliability of the results.
- Timed Evaluation: At specified time intervals (e.g., 0, 1, 4, 8, 24, 48+ hours), the panelists evaluate the odor intensity of the blotter.
- Intensity Scaling: The perceived intensity is rated on a labeled magnitude scale (LMS) or a category scale (e.g., 0-5 or 0-10, where 0 is no odor and the maximum value is extremely strong).
- Data Analysis: The mean intensity scores at each time point are calculated and plotted to generate a time-intensity curve. The time at which the odor is no longer consistently perceptible is recorded as its substantivity.

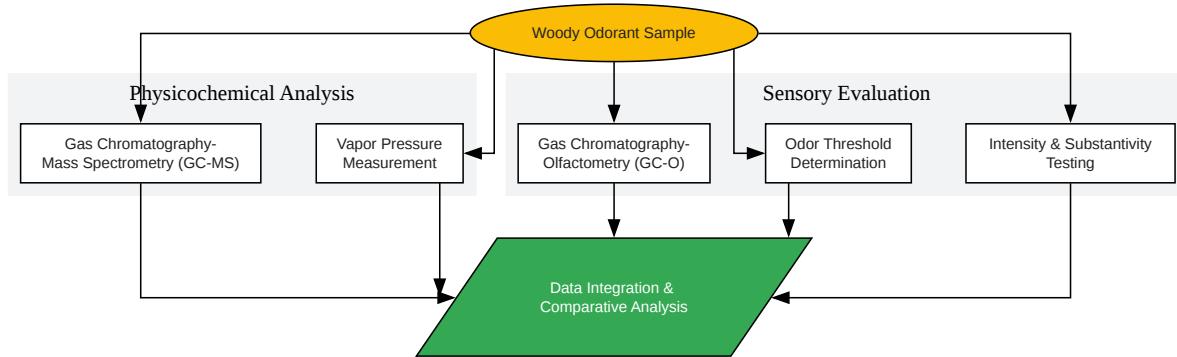
## Mandatory Visualization

The following diagrams illustrate key concepts and workflows relevant to the comparative study of woody odorants.



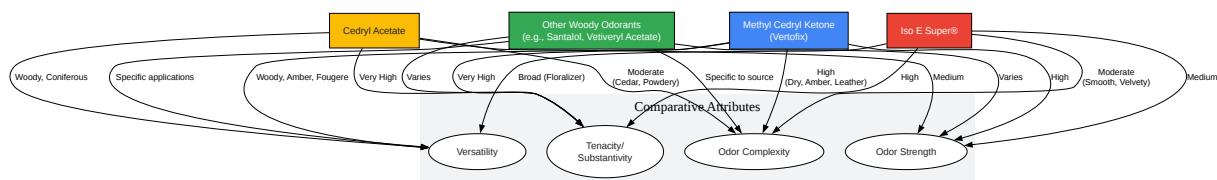
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Figure 1: Simplified Olfactory Signaling Pathway.



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Figure 2: Experimental Workflow for Odorant Evaluation.



[Click to download full resolution via product page](#)*Figure 3: Logical Comparison of Woody Odorant Features.***Need Custom Synthesis?**

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- To cite this document: BenchChem. [A Comparative Analysis of Methyl Cedryl Ketone and Other Woody Odorants]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15599395#comparative-study-of-methyl-cedryl-ketone-and-other-woody-odorants>

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